

2-Chloro-5-iodothiophene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Chloro-5-iodothiophene

Cat. No.: B1601333

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An In-Depth Technical Guide to the Safe Handling of 2-Chloro-5-iodothiophene

This guide serves as an essential technical resource for researchers, scientists, and drug development professionals working with **2-Chloro-5-iodothiophene** (CAS No. 28712-49-4). Moving beyond a standard Material Safety Data Sheet (MSDS), this document provides in-depth analysis, field-proven insights, and self-validating protocols to ensure the highest standards of laboratory safety and experimental integrity. Here, we delve into the causality behind safety protocols, grounded in the physicochemical properties and toxicological profile of this halogenated aromatic compound.

Core Chemical Identity and Physicochemical Profile

2-Chloro-5-iodothiophene is a halogenated heterocyclic compound utilized as a building block in the synthesis of various pharmaceutical and pesticidal agents.^[1] Its dual halogenation (chlorine and iodine) on the thiophene ring presents specific reactivity and safety considerations that must be thoroughly understood and managed.

Chemical Structure and Identification

The unique arrangement of substituents on the thiophene core dictates its chemical behavior and potential hazards.

Caption: Molecular structure of **2-Chloro-5-iodothiophene**.

Key Physicochemical Data

The following table summarizes the essential physical and chemical properties of **2-Chloro-5-iodothiophene**. This data is critical for designing appropriate storage, handling, and emergency response procedures.

Property	Value	Source
CAS Number	28712-49-4	[1] [2] [3]
Molecular Formula	C ₄ H ₂ ClIS	[1] [2]
Molecular Weight	244.48 g/mol	[1] [2]
Synonyms	Thiophene, 2-chloro-5-iodo-	[2] [3]
Boiling Point	210.7 °C	[1]

Hazard Identification and Toxicological Insights

While specific toxicological data for **2-Chloro-5-iodothiophene** is not extensively detailed in all safety documents, its classification as a halogenated aromatic compound warrants a high degree of caution.[\[4\]](#) Analogous compounds exhibit significant hazards, and it is prudent to assume this compound shares a similar profile.

Assumed Primary Hazards:

- Acute Toxicity: Likely harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#)
- Skin and Eye Irritation: Expected to cause skin irritation and serious eye irritation.[\[5\]](#)
- Respiratory Irritation: May cause respiratory irritation upon inhalation of vapors or mists.[\[6\]](#)

The mechanism of toxicity for related compounds can involve the inhibition of critical enzymes like acetylcholinesterase, which can lead to severe neurological effects.[\[1\]](#) Therefore, minimizing all routes of exposure is paramount.

Comprehensive Risk Management and Handling Protocols

A multi-layered approach to risk management, combining engineering controls, personal protective equipment, and stringent operational protocols, is mandatory.

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to contain the chemical at the source, preventing its release into the work environment.

- Chemical Fume Hood: All handling of **2-Chloro-5-iodothiophene** must be conducted within a certified chemical fume hood to control vapor and aerosol exposure.[\[4\]](#)
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of fugitive emissions.[\[2\]](#)[\[7\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and located close to the workstation.[\[8\]](#)

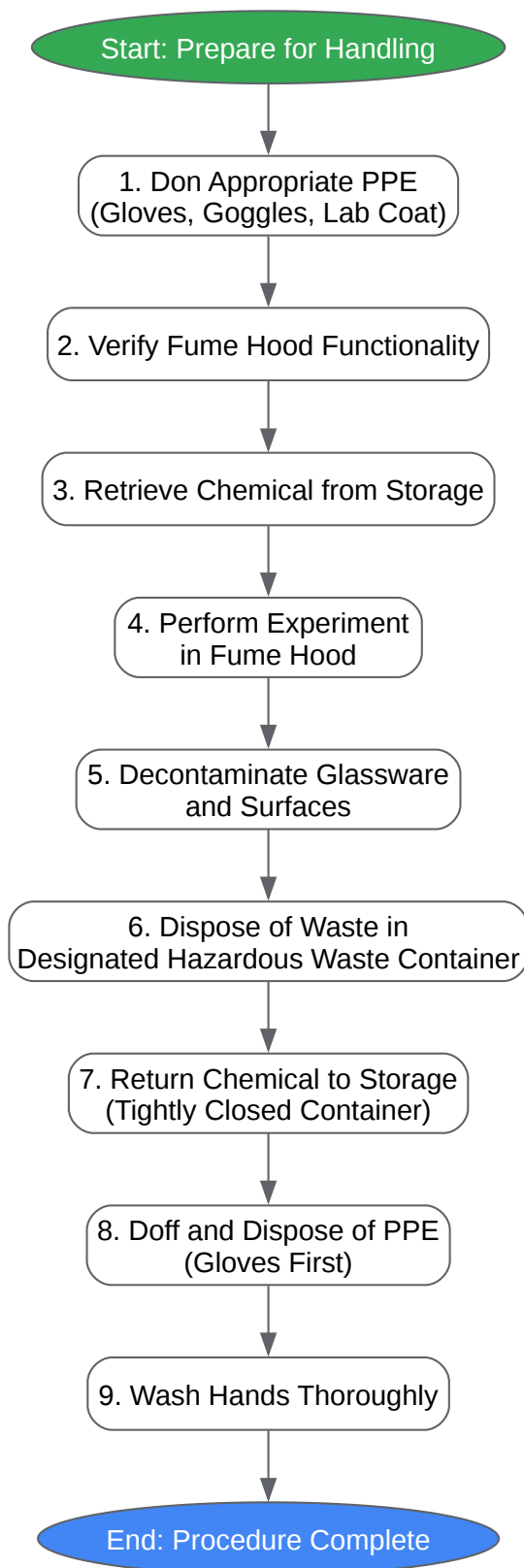
Personal Protective Equipment (PPE): A Non-Negotiable Barrier

PPE is essential to protect personnel from chemical exposure in the event of a containment breach. The selection of appropriate PPE must be based on the potential hazards and routes of exposure.[\[9\]](#)[\[10\]](#)

Body Part	Recommended PPE	Rationale and Specifications
Hands	Chemical-resistant gloves (Butyl rubber or Viton® recommended).[4]	Halogenated aromatic compounds can degrade common glove materials like nitrile.[4] Always inspect gloves before use and practice proper removal techniques to avoid skin contact.[11]
Eyes/Face	Safety goggles with side-shields or a full-face shield.[10][12]	Standard safety glasses are insufficient. Chemical splash goggles conforming to ANSI Z87.1 or EN 166 are required to prevent splashes from reaching the eyes.[12][13] A face shield is necessary when there is a significant splash risk.[12]
Body	Flame-retardant lab coat and a chemical-resistant apron.[4]	A fully buttoned lab coat provides a primary barrier. An apron adds a layer of protection against spills and splashes.[4]
Respiratory	NIOSH-approved respirator (if necessary).	A respirator is required if engineering controls are insufficient or during a large spill.[12][14] The type (e.g., air-purifying with organic vapor cartridge) should be selected based on a formal risk assessment.[8]

Safe Handling and Storage Workflow

Adherence to a systematic workflow is crucial for minimizing risk during routine handling and storage.



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Caption: Standard workflow for safely handling **2-Chloro-5-iodothiophene**.

Storage Requirements:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)[\[13\]](#)[\[15\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[6\]](#)[\[8\]](#)[\[15\]](#)
- Store separately from incompatible materials such as strong oxidizing agents and strong bases.[\[8\]](#)[\[15\]](#)

Emergency Response Protocols

Immediate and correct action during an emergency can significantly mitigate harm to personnel and the environment.

First-Aid Measures: Immediate Response to Exposure

The following protocols should be initiated immediately while seeking professional medical attention.[\[7\]](#) Ensure medical personnel are aware of the chemical involved.[\[7\]](#)

Exposure Route	First-Aid Protocol	Causality and Critical Considerations
Inhalation	1. Move the victim to fresh air immediately.[2][16] 2. If breathing is difficult, administer oxygen.[2] 3. If breathing has stopped, perform artificial respiration.[2][16] 4. Seek immediate medical attention.[2]	Rapid removal from the contaminated atmosphere is crucial to prevent further absorption and potential respiratory distress.
Skin Contact	1. Immediately remove all contaminated clothing.[2][16] 2. Wash the affected skin with soap and plenty of water for at least 15 minutes.[2][16][17] 3. Seek medical attention if irritation persists.[16]	Prompt and thorough washing is necessary to remove the chemical and minimize skin irritation or absorption.[16]
Eye Contact	1. Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][8][17] 2. Remove contact lenses if present and easy to do.[11] 3. Seek immediate medical attention from an ophthalmologist.[11]	Extensive irrigation is required to ensure the chemical is completely removed from the eye surface and under the eyelids to prevent severe damage.[17]
Ingestion	1. Rinse mouth thoroughly with water.[11] 2. Do NOT induce vomiting.[2] 3. Never give anything by mouth to an unconscious person.[2] 4. Call a physician or Poison Control Center immediately.[2][17]	Inducing vomiting can cause aspiration of the chemical into the lungs, leading to further damage. Immediate professional medical advice is critical.[17]

Accidental Release Measures

In the event of a spill, a calm and systematic response is required to ensure safety and effective cleanup.

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[11\]](#)
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Prevent the spill from spreading and entering drains.[\[11\]](#) Cover drains if necessary.[\[6\]](#)[\[11\]](#)
- Absorb: Use an inert, non-combustible absorbent material (e.g., sand, Chemizorb®) to soak up the spill.[\[8\]](#)[\[11\]](#)
- Collect: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[7\]](#)[\[8\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident according to your institution's safety protocols.

Fire-Fighting Measures

This section outlines the necessary procedures for extinguishing a fire involving **2-Chloro-5-iodothiophene**.[\[18\]](#)[\[19\]](#)

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[2\]](#)[\[8\]](#) A water spray may be used to cool containers.[\[15\]](#)
- Specific Hazards: Combustion may produce hazardous and toxic gases, including carbon oxides (CO, CO₂), sulfur oxides, and hydrogen iodide.[\[15\]](#) Vapors may be heavier than air and could travel to an ignition source and flash back.[\[6\]](#)[\[8\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) in pressure-demand mode (MSHA/NIOSH approved).[\[2\]](#)[\[6\]](#)[\[15\]](#)

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